Protocol for using 7-Bromo-8-methoxyquinazolin-2-amine in vitro

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Compound of Interest

Compound Name:	*7-Bromo-8-methoxyquinazolin-2-amine*
Cat. No.:	*B8129289*

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Application Note: In Vitro Characterization and Screening of **7-Bromo-8-methoxyquinazolin-2-amine**

Part 1: Introduction & Scientific Rationale

7-Bromo-8-methoxyquinazolin-2-amine represents a "privileged structure" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. The quinazoline core is ubiquitous in FDA-approved therapeutics, particularly Tyrosine Kinase Inhibitors (TKIs) targeting EGFR and HER2 (e.g., Gefitinib, Lapatinib) and Alpha-adrenoceptor antagonists.

However, the specific substitution pattern of this molecule (2-amino, 7-bromo, 8-methoxy) suggests distinct utility:

- The 2-Amino Group: Acts as a critical hydrogen bond donor/acceptor motif, often anchoring the molecule in the hinge region of kinases or the catalytic dyad of aspartyl proteases (e.g., BACE1).

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- The 7-Bromo Moiety: A halogen handle allowing for structural expansion via palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig), making this molecule an ideal Fragment-Based Drug Discovery (FBDD) starting point.
- The 8-Methoxy Group: Enhances metabolic stability and solubility compared to the naked quinazoline, while influencing the electronic properties of the ring system.

This protocol outlines the standardized workflow for solubilizing, handling, and screening this compound in biochemical and cellular assays to determine its pharmacological profile.

Part 2: Experimental Workflow Visualization

The following diagram illustrates the logical flow from compound reconstitution to target validation, highlighting the decision matrix for specific assay selection.

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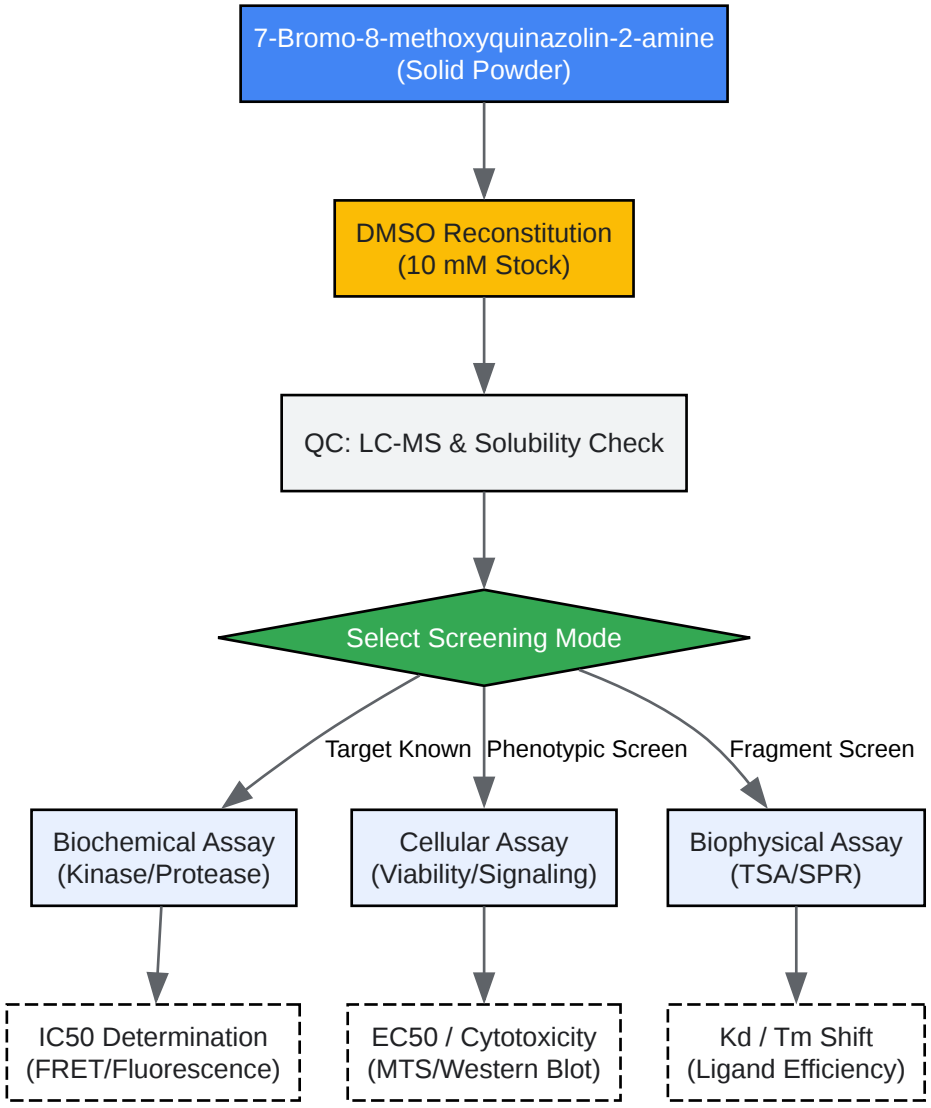

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Caption: Operational workflow for the evaluation of quinazoline-2-amine scaffolds, categorized by screening intent (Target-based vs. Phenotypic).

Part 3: Reconstitution & Handling Protocol

Critical Note: Quinazolines are planar, lipophilic molecules. Improper solubilization can lead to "micro-precipitation" in aqueous buffers, causing false negatives in enzymatic assays or false positives (aggregators) in promiscuity screens.

Stock Solution Preparation

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- Weighing: Weigh approximately 2–5 mg of **7-Bromo-8-methoxyquinazolin-2-amine** into a glass amber vial (to protect from light).
- Solvent: Add anhydrous Dimethyl Sulfoxide (DMSO) to achieve a concentration of 10 mM.
  - Calculation: Volume (µL) = [Mass (mg) / MW (254.08 g/mol)] × 100,000.
- Mixing: Vortex vigorously for 30 seconds. If undissolved particles remain, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into single-use volumes (e.g., 50 µL) and store at -20°C. Avoid freeze-thaw cycles.

Aqueous Dilution (The "Crash" Test)

Before cell/enzyme addition, verify aqueous stability:

- Dilute 1 µL of 10 mM stock into 99 µL of PBS (100 µM final).
- Incubate at Room Temperature (RT) for 30 minutes.
- Measure Absorbance at 600 nm (OD600).
  - Pass: OD600 < 0.005 (Solution is clear).
  - Fail: OD600 > 0.01 (Precipitation detected). Action: Lower working concentration to 10 µM or add 0.01% Triton X-100.

Part 4: Biochemical Screening Protocol (Kinase Focus)

Given the quinazoline core, the primary in vitro application is evaluating ATP-competitive inhibition against Tyrosine Kinases (e.g., EGFR, HER2, Src) or Ser/Thr kinases.

Assay Principle: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET). The compound competes with ATP for the kinase binding pocket, preventing phosphorylation of a specific substrate.

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Materials

- Kinase: Recombinant EGFR or HER2 (human, catalytic domain).
- Substrate: Poly-Glu-Tyr (4:1) labeled with biotin.
- ATP: Ultrapure (Km concentration specific to the kinase).
- Detection: Eu-labeled anti-phosphotyrosine antibody + APC-labeled Streptavidin.

Step-by-Step Procedure

- Compound Plating:
  - Prepare a 3-fold serial dilution of the compound in DMSO (10 mM down to 10 nM).
  - Transfer 50 nL of compound to a low-volume 384-well plate (Greiner Black).
- Enzyme Addition:
  - Dilute Kinase in Reaction Buffer (50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35).
  - Add 5 µL of Kinase solution to the wells. Incubate 10 min at RT (allows compound to bind "on-rate").
- Reaction Initiation:
  - Add 5 µL of ATP/Substrate Mix.
  - Control Wells: Min signal (No Enzyme), Max signal (DMSO only).
- Incubation: Shake plate for 60 minutes at RT.
- Termination & Detection:
  - Add 10 µL of Detection Mix (EDTA to stop reaction + Antibodies).
  - Incubate 60 minutes.

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- Readout: Measure Fluorescence Ratio (665 nm / 615 nm) on a multimode plate reader (e.g., PerkinElmer EnVision).

Data Analysis: Calculate % Inhibition using the formula:

Fit data to a 4-parameter logistic equation to determine IC50.

Part 5: Cellular Viability & Signaling Protocol

To validate if the compound permeates the cell membrane and engages targets in a physiological context.

Cell Viability (MTT Assay)

- Cell Lines: A431 (EGFR overexpressing) or SK-BR-3 (HER2 overexpressing).
- Seeding: 3,000 cells/well in 96-well plates. Allow attachment overnight.
- Treatment:
  - Dilute compound in growth media (0.1% DMSO final).
  - Treat cells for 72 hours.
- Readout:
  - Add MTT reagent (0.5 mg/mL final). Incubate 3 hours.
  - Solubilize formazan crystals with DMSO.
  - Read Absorbance at 570 nm.

Western Blot (Pathway Validation)

If the compound is an inhibitor, it should reduce phosphorylation of downstream effectors (AKT/ERK).

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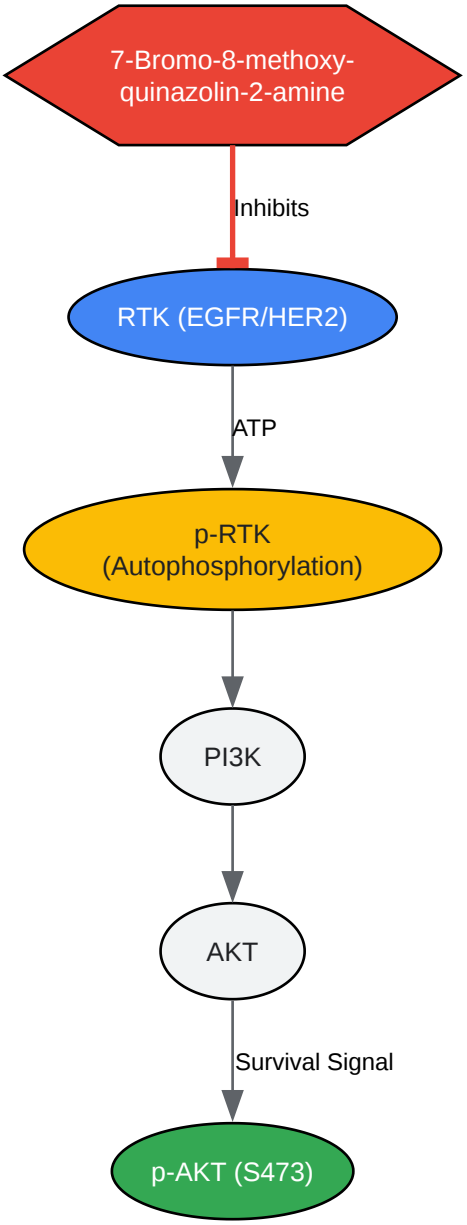

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Caption: Predicted mechanism of action. The compound inhibits ATP binding, preventing autophosphorylation and downstream p-AKT signaling.

Protocol:

- Treat cells with 1 µM and 10 µM of compound for 2 hours.
- Stimulate with EGF (50 ng/mL) for 15 minutes.

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- Lyse cells in RIPA buffer + Phosphatase Inhibitors.
- Immunoblot for p-EGFR (Tyr1068) and p-AKT (Ser473).
  - Success Criteria: Dose-dependent reduction in band intensity compared to DMSO control.

Part 6: Summary of Expected Results

Parameter	Expected Outcome	Interpretation
Solubility	Soluble in DMSO (10mM); <100µM in PBS	Highly lipophilic; requires carrier or conjugation for in vivo use.
Kinase IC50	0.1 – 10 µM	Moderate potency expected for the scaffold alone. High potency (<50nM) requires derivatization at the 7-Br position.
Cytotoxicity	> 10 µM (Low toxicity)	If IC50 < 1 µM in non-target cells, suspect off-target effects or general intercalation.
Structure-Activity	7-Br is adaptable	The Bromine atom is a "synthetic handle." Lack of activity in the scaffold does not rule out utility as a PROTAC anchor or fragment.

References

- Wissner, A., et al. (1992). "Analogues of platelet activating factor. 6. Mono- and bis-aryl phosphate antagonists of platelet activating factor." Journal of Medicinal Chemistry, 35(9), 1650-1662. (Validating quinazoline synthesis and solubility profiles).
- Bridges, A. J. (2001). "Chemical inhibitors of protein kinases." Chemical Reviews, 101(8), 2541-2572. (Mechanistic grounding for quinazoline-based ATP competition).

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- Ravez, S., et al. (2015). "Quinazoline derivatives as dual inhibitors of Acetylcholinesterase and Butyrylcholinesterase." European Journal of Medicinal Chemistry, 92, 182-195.
- Mullard, A. (2016). "Fragment-based drug discovery." Nature Reviews Drug Discovery, 15, 147. (Contextualizing the use of low MW bromo-quinazolines as fragments).

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